

Characterization of Pregabalin Lactam: A Degradation Product Technical Guide

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Compound of Interest

Compound Name: *Pregabalin lactam*

Cat. No.: *B058225*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the characterization of **pregabalin lactam**, a significant degradation product of the active pharmaceutical ingredient (API) pregabalin. This guide details the formation, identification, and quantification of this impurity, presenting data and experimental protocols to support research and drug development activities.

Introduction to Pregabalin Degradation

Pregabalin, an analog of the neurotransmitter gamma-aminobutyric acid (GABA), is susceptible to degradation under certain conditions, leading to the formation of impurities that can impact its safety and efficacy. The primary degradation pathway involves an intramolecular cyclization to form a lactam, scientifically known as (S)-4-isobutyl-pyrrolidin-2-one, hereafter referred to as **pregabalin lactam**. This transformation is influenced by factors such as pH and temperature. Understanding the formation and characteristics of this degradation product is crucial for ensuring the quality and stability of pregabalin drug products.

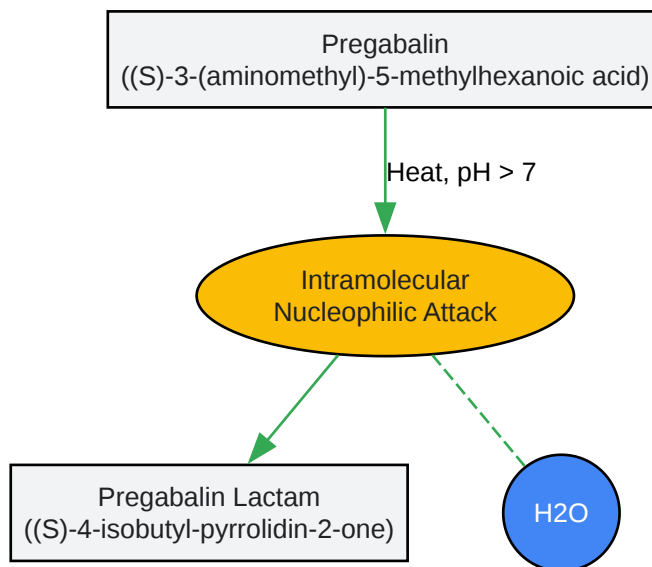
Formation of Pregabalin Lactam

Pregabalin lactam is formed through an intramolecular cyclization of pregabalin, a reaction that is notably influenced by pH.^[1] Studies have shown that pregabalin is particularly susceptible to degradation under basic and oxidative stress conditions, leading to the formation of **pregabalin lactam** among other impurities.^{[2][3]}

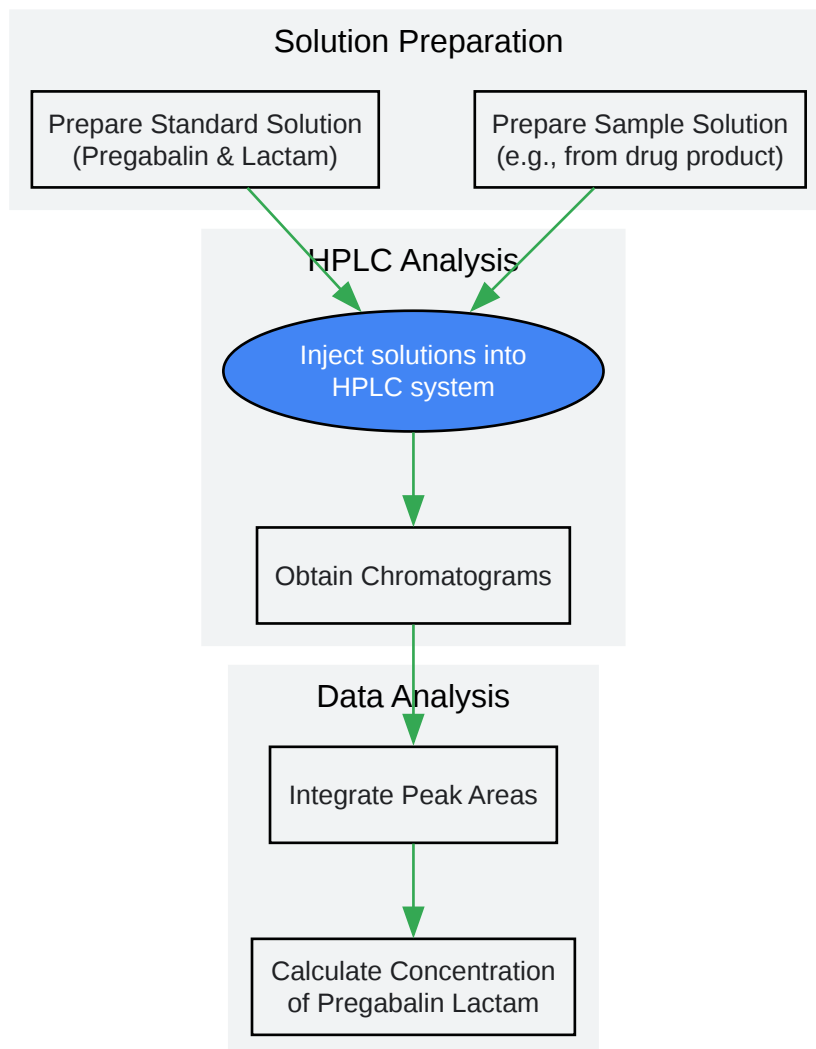
Degradation Pathway

The formation of **pregabalin lactam** from pregabalin is a dehydration reaction. The amino group of the pregabalin molecule nucleophilically attacks the carboxylic acid group, leading to the formation of a five-membered ring and the elimination of a water molecule.

Degradation Pathway of Pregabalin to Pregabalin Lactam



HPLC Analysis Workflow for Pregabalin Lactam



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